

Essential Safety and Logistical Information for Handling Disperse Red 4

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Compound of Interest

Compound Name: Disperse Red 4

Cat. No.: B1583526

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This document provides crucial safety protocols and logistical procedures for the handling and disposal of **Disperse Red 4** (CAS No. 2379-90-0), designed to ensure the safety of researchers, scientists, and drug development professionals. Adherence to these guidelines is essential for minimizing risks and ensuring a safe laboratory environment.

Quantitative Safety Data

A summary of key safety information for **Disperse Red 4** is provided in the table below. This information is compiled from various safety data sheets and should be readily accessible to all personnel handling the substance.

Parameter	Value/Information	Source
Chemical Name	C.I. Disperse Red 4	[1]
CAS Number	2379-90-0	[2][3]
Molecular Formula	C15H11NO4	[1]
Molecular Weight	269.25 g/mol	[1]
Appearance	Red powder	[1]
Primary Hazards	May cause skin irritation. May cause serious eye irritation. May cause an allergic skin reaction.	[4]
Inhalation Hazard	May be harmful if inhaled. Avoid breathing dust.	[2][4]
Ingestion Hazard	May be harmful if swallowed.	[4]
Recommended PPE	Safety glasses with side shields or goggles, chemical-resistant gloves (e.g., nitrile), lab coat, and a dust mask or respirator when handling the powder.	[2][5][6]
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place.	[7][8]

Operational Plan for Safe Handling

A systematic approach to handling **Disperse Red 4** is critical to prevent exposure and contamination. The following step-by-step operational plan should be followed:

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.

- Ensure the container is clearly labeled with the chemical name and hazard warnings.
- Store the container in a designated, well-ventilated chemical storage area, away from incompatible materials.^[7] Keep the container tightly sealed when not in use.^[5]

2. Preparation and Use:

- All handling of **Disperse Red 4** powder must be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize dust inhalation.^[5]^[8]
- Before handling, ensure all required Personal Protective Equipment (PPE) is worn correctly. This includes a lab coat, safety goggles, chemical-resistant gloves, and a dust respirator.^[2]^[5]
- Use dedicated spatulas and weighing boats for handling the powder.
- When preparing solutions, add the powder slowly to the solvent to avoid splashing and dust generation.
- Clean any spills immediately according to the accidental release measures outlined below.

3. End-of-Day Procedures:

- Return the **Disperse Red 4** container to its designated storage location, ensuring it is tightly sealed.
- Decontaminate all surfaces and equipment used for handling the chemical.
- Remove and dispose of contaminated PPE as outlined in the disposal plan.
- Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.^[5]^[9]

Emergency Procedures

In the event of an exposure or spill, immediate action is necessary.

Exposure Route	First Aid Measures
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[2]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][10]

Accidental Release Measures:

- Minor Spills: For small spills of the powder, carefully sweep or vacuum the material, avoiding dust generation.[5] Place the collected material in a sealed container for disposal. Clean the spill area with a wet cloth.
- Major Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection.[2] Prevent the spill from entering drains or waterways.[2][5] Contain the spill and collect the material using appropriate methods. Dispose of the collected waste in accordance with regulations.

Disposal Plan

Proper disposal of **Disperse Red 4** and associated waste is crucial to prevent environmental contamination.

1. Unused or Expired Chemical:

- Dispose of unused or expired **Disperse Red 4** as hazardous chemical waste. Do not dispose of it down the drain or in the regular trash.[\[10\]](#)
- The material can be sent to a licensed chemical destruction plant or disposed of by controlled incineration with flue gas scrubbing.[\[10\]](#)

2. Contaminated Solutions:

- Collect all aqueous and solvent-based solutions containing **Disperse Red 4** in a designated, labeled hazardous waste container.
- Do not mix with other incompatible waste streams.

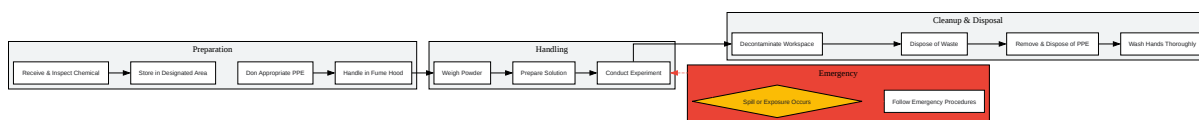
3. Contaminated PPE and Materials:

- All disposable PPE (gloves, masks, etc.) and other materials (e.g., weighing boats, contaminated wipes) that have come into contact with **Disperse Red 4** should be collected in a sealed, labeled hazardous waste bag or container.
- Handle contaminated containers in the same way as the substance itself.

All waste must be handled and disposed of in accordance with local, state, and federal regulations.[\[5\]](#)

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **Disperse Red 4** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Disperse Red 4**.

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